

A Comprehensive Technical Guide to the Solubility of Potassium Fumarate

Author: BenchChem Technical Support Team. Date: November 2025

Compound of Interest		
Compound Name:	Potassium fumarate	
Cat. No.:	B1592691	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **potassium fumarate** in aqueous and organic solvents. The information is intended to support research, development, and formulation activities where **potassium fumarate** is a key component. This document compiles available quantitative data, outlines experimental protocols for solubility determination, and presents relevant chemical synthesis information.

Executive Summary

Potassium fumarate (K₂C₄H₂O₄), the potassium salt of fumaric acid, is a white crystalline powder. Its solubility is a critical parameter in various applications, including pharmaceuticals, food technology, and chemical synthesis. This guide consolidates the limited publicly available data on its solubility and provides procedural outlines for its synthesis and solubility determination. While aqueous solubility data is available, there is a notable lack of comprehensive quantitative data on its solubility in a wide range of organic solvents and across various temperatures.

Solubility of Potassium Fumarate

The solubility of a substance is defined as the maximum amount of that substance that can be dissolved in a given amount of solvent at a specific temperature to produce a saturated solution.



Aqueous Solubility

Potassium fumarate exhibits high solubility in water. The available quantitative data is summarized in the table below.

Solvent	Temperature (°C)	Solubility
Water	21	~62.4 g / 100 mL [anhydrous basis]
Water	Not Specified	57.5 g/L

Note: The second data point does not specify the temperature at which the solubility was measured.

Organic Solvents

Comprehensive quantitative data on the solubility of **potassium fumarate** in common organic solvents such as ethanol, methanol, acetone, or isopropanol is not readily available in the public domain. Generally, as an ionic salt, **potassium fumarate** is expected to have significantly lower solubility in non-polar organic solvents compared to water. For polar aprotic solvents like DMSO and DMF, and protic solvents like alcohols, some degree of solubility may be expected, but specific quantitative values are not currently documented in readily accessible literature.

Experimental Protocols

Accurate determination of solubility is crucial for process development and formulation. The following sections describe a common method for the synthesis of **potassium fumarate** and a generalized protocol for determining its solubility.

Synthesis of Potassium Fumarate

A common laboratory method for the synthesis of **potassium fumarate** involves the neutralization of fumaric acid with a potassium base, followed by crystallization.

Caption: Workflow for the synthesis of potassium fumarate.



Methodology:

- Dissolution: Fumaric acid is dissolved in a suitable amount of water.
- Neutralization: The aqueous solution of fumaric acid is neutralized by the portion-wise addition of a potassium base, such as potassium carbonate or potassium hydroxide, until the acid is fully converted to its potassium salt.
- Evaporation: The resulting solution is then concentrated by evaporation of the solvent.
- Crystallization: As the solvent evaporates, the solution becomes supersaturated, leading to the crystallization of **potassium fumarate**, often as a dihydrate.
- Isolation: The crystals are then isolated by filtration, washed with a small amount of cold solvent to remove impurities, and dried.

Determination of Solubility (Gravimetric Method)

The gravimetric method is a classical and reliable technique for determining the solubility of a solid in a liquid.

Caption: Generalized workflow for gravimetric solubility determination.

Methodology:

- Preparation of Saturated Solution: An excess amount of potassium fumarate is added to a known volume of the solvent in a sealed container.
- Equilibration: The mixture is agitated at a constant temperature for a sufficient period to ensure that equilibrium is reached and the solution is saturated.
- Phase Separation: The undissolved solid is separated from the saturated solution by filtration or centrifugation.
- Sample Weighing: A precisely weighed aliquot of the clear saturated solution is taken.
- Solvent Evaporation: The solvent is carefully evaporated from the aliquot, for example, in a
 drying oven, until a constant weight of the dry residue (potassium fumarate) is achieved.



 Calculation: The solubility is calculated from the mass of the dissolved potassium fumarate and the mass of the solvent in the aliquot.

Conclusion

This technical guide provides the currently available information on the solubility of **potassium fumarate**. While its high solubility in water is established, there is a clear need for further research to quantify its solubility in a broader range of organic solvents and across different temperatures. The experimental protocols outlined provide a basis for undertaking such studies. For professionals in drug development and other scientific fields, a more comprehensive understanding of **potassium fumarate**'s solubility profile will be invaluable for formulation design, process optimization, and quality control.

 To cite this document: BenchChem. [A Comprehensive Technical Guide to the Solubility of Potassium Fumarate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1592691#solubility-of-potassium-fumarate-in-aqueous-and-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com